

# Proper Disposal Procedures for Volanesorsen in a Laboratory Setting

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## Compound of Interest

Compound Name: Volanesorsen

Cat. No.: B10775485

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This document provides essential guidance on the proper disposal of **Volanesorsen**, ensuring the safety of laboratory personnel and compliance with regulations. The following procedures are intended for researchers, scientists, and drug development professionals who may be handling this substance.

**Volanesorsen**, an antisense oligonucleotide, is supplied in single-use, pre-filled syringes.[1][2] While the chemical substance itself is not classified as a hazardous material, the primary safety concern lies in the proper handling and disposal of the injection equipment.[3]

## Disposal of Used Volanesorsen Syringes

The principal guideline for the disposal of used **Volanesorsen** syringes is to treat them as biomedical sharps waste.

Immediate Post-Use Procedure:

- Immediately after use, the single-use syringe must be disposed of in a designated sharps disposal container.[1][2]
- Do not attempt to recap the needle.[2]
- The needle cap should be discarded separately.[2]

Sharps Container Specifications and Disposal:

- Use a sharps container that is made of heavy-duty plastic, closable, and leak-resistant.[2]
- When the sharps container is approximately three-quarters full, it must be sealed and disposed of according to your institution's and community's guidelines for biomedical or sharps waste.[1][2]
- Do not dispose of the sharps container in regular household or laboratory trash.[1][2]
- Recycling of the used sharps container is prohibited.[1][2]

## Disposal of Unused or Expired Volanesorsen

Any **Volanesorsen** pre-filled syringe that is not used or has expired should be discarded.[1]

- **Expired Syringes:** Check the expiration date on the syringe label. The product should not be used after the last day of the indicated month.[1]
- **Improper Storage:** **Volanesorsen** can be kept at room temperature (up to 30°C) for a maximum of 6 weeks. If it is not used within this period after removal from refrigeration, the syringe must be discarded.[1]
- **Visual Inspection:** Before administration, visually inspect the solution. If it is cloudy, contains visible particles, or is not colorless to slightly yellow, the syringe should not be used and must be disposed of.[2]

The entire unused or expired pre-filled syringe should be disposed of in a sharps container, following the same procedures outlined for used syringes.

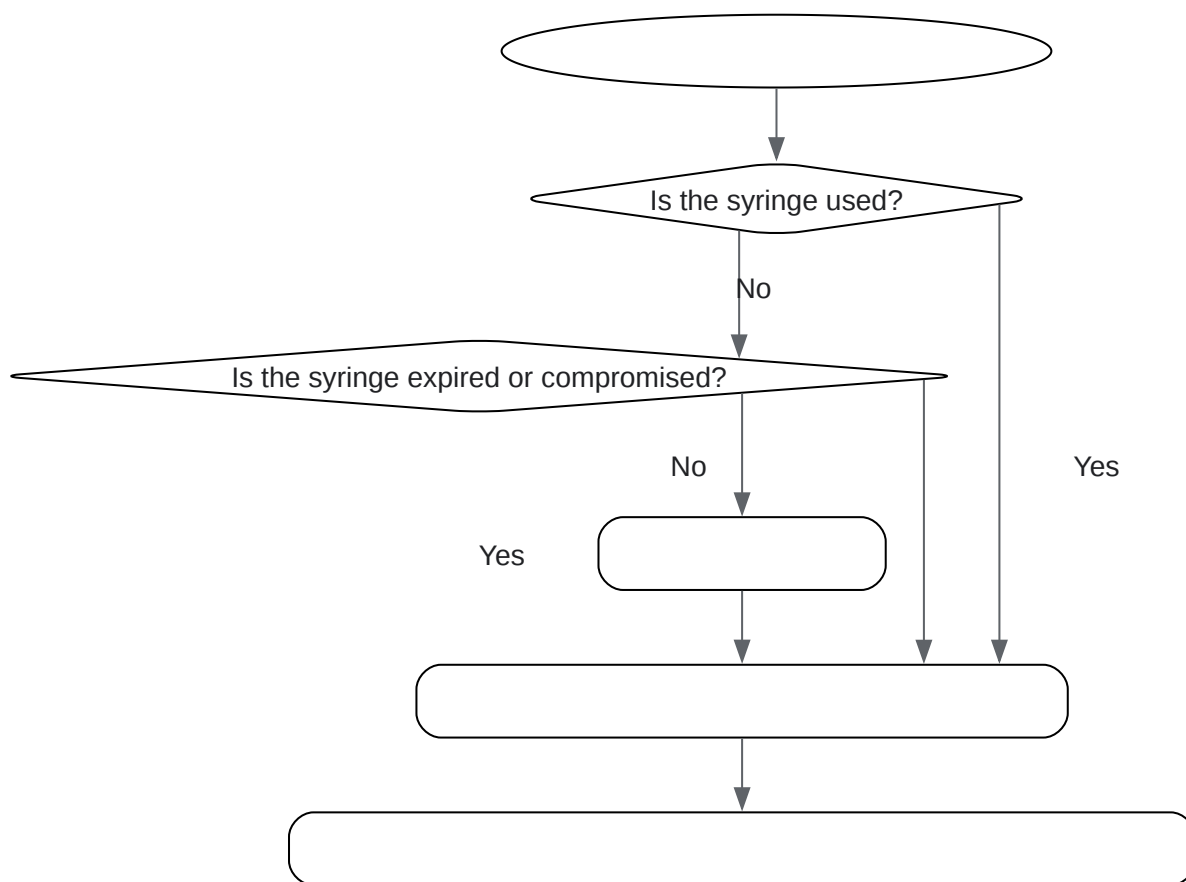
## Quantitative Data on Storage Conditions

While no quantitative data exists for the disposal process itself, the following storage parameters are critical for maintaining the product's integrity and determining when disposal is necessary.

Parameter	Temperature Range	Maximum Duration	Additional Notes
Refrigerated Storage	2°C to 8°C	Until expiration date	Store in original carton to protect from light. <sup>[1]</sup>
Room Temperature Storage	Up to 30°C	Up to 6 weeks	Must be kept in the original carton. Discard if not used within this timeframe. <sup>[1]</sup>

## Logical Workflow for Volanesorsen Disposal

The decision-making process for the proper disposal of a **Volanesorsen** syringe can be visualized as a simple workflow. This ensures that all safety and handling steps are correctly followed.



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*Logical workflow for the disposal of **Volanesorsen** syringes.*

Note on Chemical Disposal: The Safety Data Sheet (SDS) for **Volanesorsen** sodium indicates it is not a hazardous substance.[3] For spills or direct handling of the solution outside of its syringe, standard laboratory procedures for non-hazardous chemical waste should be followed, in accordance with institutional and local regulations. This typically involves absorption of the liquid and disposal in the appropriate solid waste stream. Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling the substance.[3]

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